

# Personal protective equipment for handling C.I. Pigment Red 52, disodium salt

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## Compound of Interest

Compound Name: C.I. Pigment Red 52, disodium salt

Cat. No.: B1497102

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## Essential Safety and Handling Guide for C.I. Pigment Red 52, Disodium Salt

This guide provides immediate, essential safety and logistical information for the handling and disposal of **C.I. Pigment Red 52, disodium salt** (CAS No. 3520-42-1), also known as C.I. Acid Red 52.<sup>[1][2]</sup> It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and First Aid

**C.I. Pigment Red 52, disodium salt**, is a red powder that may cause irritation to the eyes, skin, and respiratory tract.<sup>[1]</sup> It can be harmful if swallowed, potentially leading to gastrointestinal discomfort.<sup>[1]</sup> Some evidence suggests it may have mutagenic effects. The toxicological properties have not been thoroughly investigated.

First Aid Procedures:

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation persists, consult a physician. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical attention. <a href="#">[1]</a>

## Personal Protective Equipment (PPE) and Engineering Controls

Proper PPE and engineering controls are crucial to minimize exposure when handling this compound.

Recommended PPE:

Category	Specifications
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields. A face shield may be necessary in situations with a higher risk of splashing.[6][7]
Hand Protection	Wear appropriate chemical-resistant gloves.[6][8]
Skin and Body Protection	Wear a laboratory coat, long-sleeved clothing, and closed-toe shoes. For more extensive handling, chemical-resistant clothing may be required.[6][7][8]
Respiratory Protection	Use a NIOSH/OSHA-approved respirator, particularly when handling the powder form, to prevent inhalation of dust.[3][8]

#### Engineering Controls:

- Work in a well-ventilated area.[6]
- Use a local exhaust ventilation system or a chemical fume hood to control airborne dust.[8]
- Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.[8]

## Handling, Storage, and Disposal

#### Safe Handling and Storage:

Aspect	Procedure
Handling	Avoid generating dust.[8] Wash hands thoroughly after handling.[6] Avoid contact with skin, eyes, and clothing.[6][8]
Storage	Store in a cool, dry, and dark place in a tightly sealed container.[6][8] Keep away from incompatible materials such as strong oxidizing agents.[6]

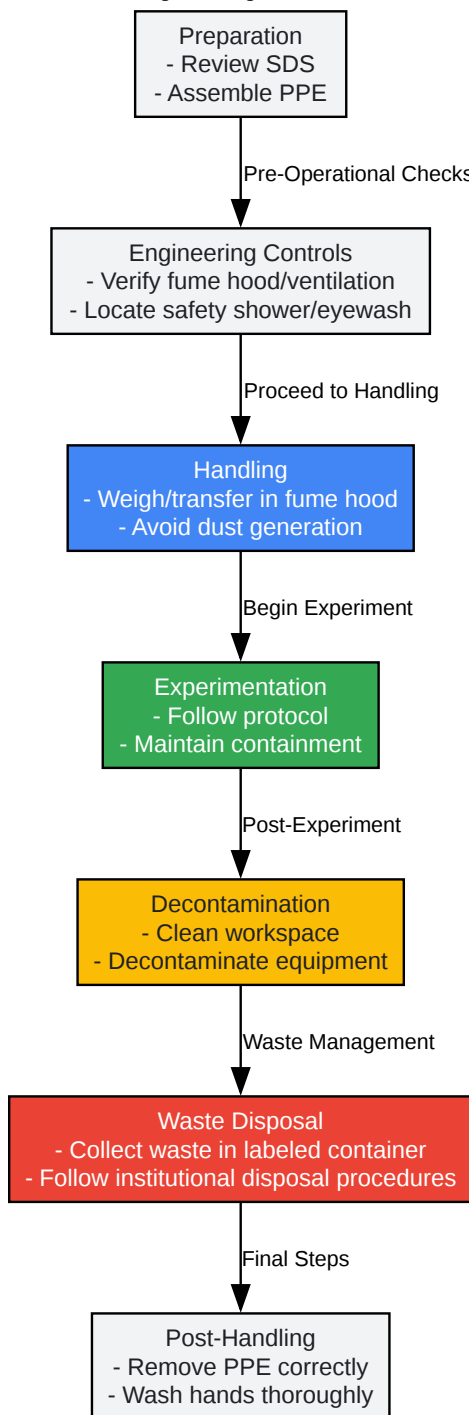
#### Spill and Disposal Plan:

In the event of a spill, prevent the further spread of the material.[7] Vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[8][9] Do not release the material into drains or the environment.[3][9] Dispose of the waste in accordance with local, state, and federal regulations.

## Operational Workflow

The following diagram outlines the standard operating procedure for the safe handling of **C.I. Pigment Red 52, disodium salt**, from preparation to disposal.

## Workflow for Handling C.I. Pigment Red 52, disodium salt

[Click to download full resolution via product page](#)Caption: Standard operating procedure for handling **C.I. Pigment Red 52, disodium salt**.

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